

HAPyU CAS number and molecular weight

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Compound of Interest

Compound Name: **HAPyU**

Cat. No.: **B1146055**

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In-depth Technical Guide: HAPyU

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data for **HAPyU** (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate), a widely used coupling reagent in solid-phase peptide synthesis.

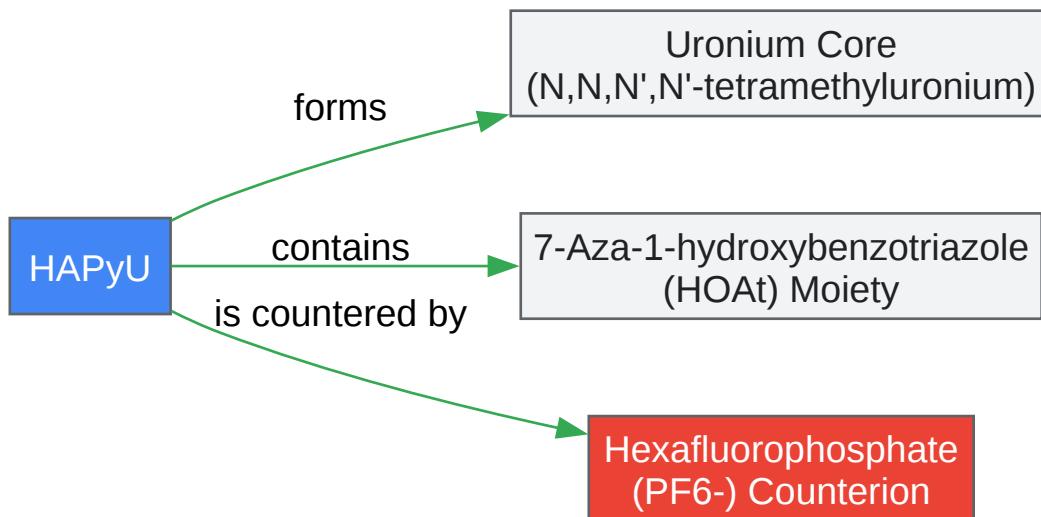
Core Data

The fundamental physicochemical properties of **HAPyU** are summarized below.

Property	Value
CAS Number	151679-96-8 [1] [2]
Molecular Formula	C14H19N6O.F6P [1]
Molecular Weight	432.307 g/mol [1]

Logical Relationship of HAPyU Components

The following diagram illustrates the relationship between the constituent parts of the **HAPyU** molecule.



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Structural components of the **HAPyU** molecule.

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References

- 1. HAPyU | 151679-96-8 [chemicalbook.com]
- 2. chemicalmarket.net [chemicalmarket.net]
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